

# A Comparative Analysis of Combustion Efficiency: 4-Isopropyloctane versus n-Octane

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## Compound of Interest

Compound Name: 4-Isopropyloctane

Cat. No.: B14544512

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In the realm of hydrocarbon fuel research, understanding the relationship between molecular structure and combustion efficiency is paramount. This guide provides a detailed comparison of the combustion properties of **4-isopropyloctane**, a branched-chain alkane, and n-octane, its straight-chain isomer. This analysis is intended for researchers, scientists, and professionals in drug development who require a fundamental understanding of hydrocarbon combustion for various applications, from solvent safety to metabolic stability studies.

## Executive Summary

Generally, branched-chain alkanes are considered to be more stable than their linear counterparts, which often translates to a lower heat of combustion. This is attributed to factors such as steric hindrance and bond energies. While experimental data for n-octane is readily available, specific values for **4-isopropyloctane** are not. Therefore, this guide utilizes a well-established group contribution method to estimate the heat of combustion for **4-isopropyloctane** to facilitate a comparative analysis. The subsequent sections provide a quantitative comparison, a detailed experimental protocol for determining these values, and a logical diagram illustrating the principles of alkane combustion.

## Data Presentation: Quantitative Comparison of Combustion Properties

The following table summarizes the key combustion-related properties of n-octane and **4-isopropyloctane**. The value for **4-isopropyloctane** is an estimate derived from the group

contribution method for the enthalpy of formation.

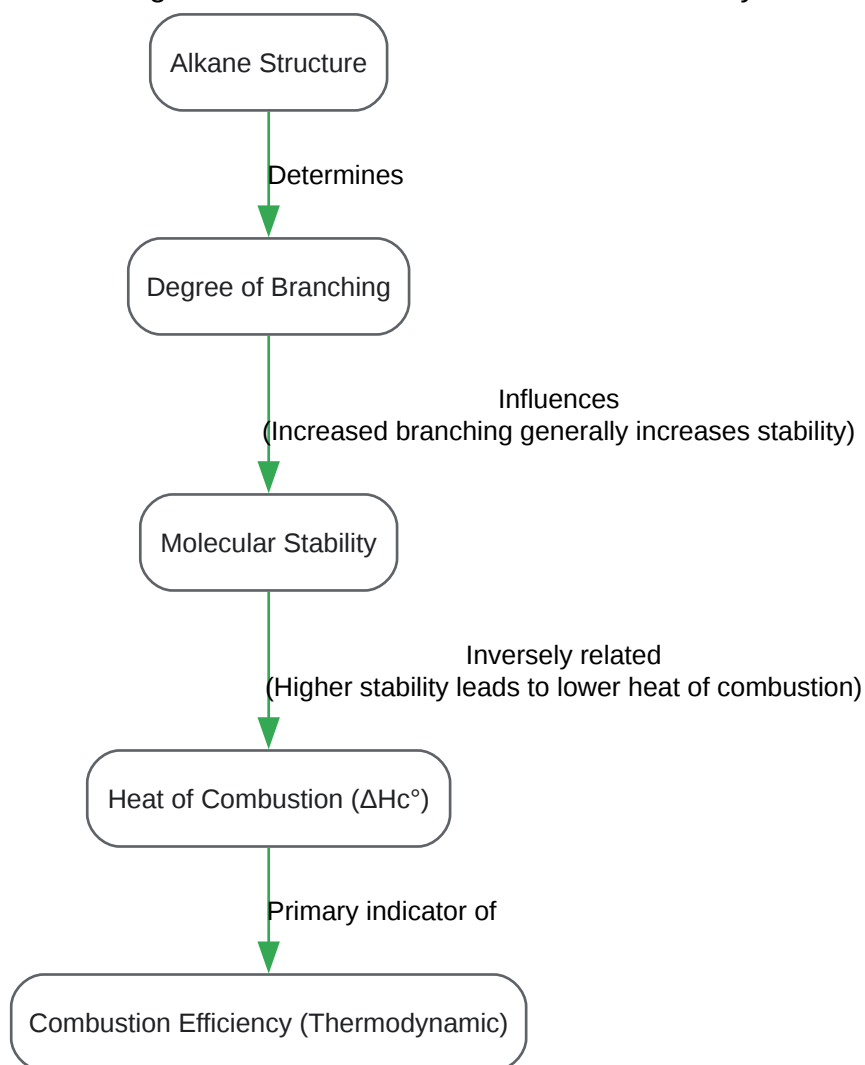
Property	n-Octane (Experimental)	4-Isopropyloctane (Estimated)	Unit
Molecular Formula	C <sub>8</sub> H <sub>18</sub>	C <sub>11</sub> H <sub>24</sub>	-
Molar Mass	114.23	156.31	g/mol
Standard Enthalpy of Formation (liquid, $\Delta H_f^\circ$ )	-249.9	-303.5	kJ/mol
Standard Enthalpy of Combustion (liquid, $\Delta H_c^\circ$ )	-5470.5	-7435.8	kJ/mol
Heat of Combustion	-47.89	-47.57	MJ/kg

Note: The standard enthalpy of formation for **4-isopropyloctane** was estimated using the group contribution method. The standard enthalpy of combustion was then calculated using the standard enthalpies of formation of CO<sub>2</sub>, H<sub>2</sub>O(l), and the respective alkanes.

## Logical Relationship of Alkane Combustion

The following diagram illustrates the relationship between the structure of an alkane and its heat of combustion, which is a primary indicator of combustion efficiency from a thermodynamic standpoint.

## Logical Flow of Alkane Combustion Efficiency



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Caption: Relationship between alkane structure and combustion efficiency.

## Experimental Protocol: Determination of Heat of Combustion via Bomb Calorimetry

The standard experimental method for determining the heat of combustion of liquid hydrocarbons like n-octane and **4-isopropyloctane** is oxygen bomb calorimetry.

Objective: To measure the heat of combustion ( $\Delta H_c^\circ$ ) of a liquid hydrocarbon at constant volume.

Apparatus:

- Oxygen bomb calorimeter
- Steel combustion bomb
- Calorimeter bucket
- High-precision thermometer (e.g., platinum resistance thermometer)
- Ignition unit
- Pellet press (for solid standards)
- Fuse wire (e.g., nickel-chromium)
- Oxygen cylinder with pressure regulator
- Analytical balance
- Benzoic acid (as a standard for calibration)

Procedure:

- Calibration of the Calorimeter:
  - A known mass (typically 1 g) of benzoic acid is pressed into a pellet and weighed accurately.
  - The pellet is placed in the crucible inside the bomb. A measured length of fuse wire is attached to the electrodes, with the wire in contact with the pellet.
  - The bomb is sealed and purged with oxygen to remove atmospheric nitrogen, then filled with pure oxygen to a pressure of approximately 30 atm.

- The bomb is submerged in a known volume of water in the calorimeter bucket. The system is allowed to reach thermal equilibrium.
- The initial temperature of the water is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water is recorded at regular intervals until a maximum temperature is reached and then begins to fall.
- The effective heat capacity of the calorimeter is calculated using the known heat of combustion of benzoic acid and the measured temperature rise.
- Measurement of the Hydrocarbon Sample:
  - A volatile liquid sample like n-octane or **4-isopropyloctane** is weighed in a sealed, combustible container (e.g., a gelatin capsule) to prevent evaporation.
  - The encapsulated sample is placed in the crucible, and the fuse wire is attached.
  - The same procedure as for the calibration is followed: the bomb is sealed, filled with oxygen, submerged in the water bath, and the sample is ignited.
  - The temperature change is recorded.
- Calculations:
  - The total heat released during the combustion of the hydrocarbon is calculated from the temperature rise and the effective heat capacity of the calorimeter.
  - Corrections are made for the heat released by the combustion of the fuse wire and the gelatin capsule (if used).
  - The heat of combustion at constant volume ( $\Delta U_{\text{c}}^{\circ}$ ) is determined.
  - The enthalpy of combustion at constant pressure ( $\Delta H_{\text{c}}^{\circ}$ ) is calculated from  $\Delta U_{\text{c}}^{\circ}$  using the relationship  $\Delta H_{\text{c}}^{\circ} = \Delta U_{\text{c}}^{\circ} + \Delta n_{\text{g}}RT$ , where  $\Delta n_{\text{g}}$  is the change in the number of moles of

gas in the combustion reaction,  $R$  is the ideal gas constant, and  $T$  is the absolute temperature.

#### Safety Precautions:

- Handle liquid hydrocarbons in a well-ventilated fume hood.
- Ensure the bomb is not overcharged with oxygen.
- Follow all safety guidelines for operating a high-pressure apparatus.
- Wear appropriate personal protective equipment, including safety glasses and a lab coat.

## Conclusion

Based on the established principles of alkane stability and the estimated thermodynamic data, **4-isopropyloctane** is predicted to have a slightly lower heat of combustion per unit mass compared to n-octane. This suggests that the branched isomer is thermodynamically more stable. While the difference in the estimated heat of combustion per kilogram is not substantial, it highlights the influence of molecular structure on energy content. For precise comparisons, experimental determination of the heat of combustion of **4-isopropyloctane** using the described bomb calorimetry protocol is recommended. This guide provides the foundational knowledge and methodologies for researchers to conduct such comparative studies.

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